

Application Notes and Protocols for Uric acid-15N2 Standard Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Uric acid is the final product of purine metabolism in humans.[1] Elevated levels of uric acid in the body can lead to conditions such as gout, hyperuricemia, and kidney stones. Accurate quantification of uric acid in biological matrices is crucial for the diagnosis and management of these disorders, as well as for research in metabolic diseases and drug development. Stable isotope-labeled internal standards, such as **Uric acid-15N2**, are essential for achieving high accuracy and precision in quantitative bioanalysis using mass spectrometry. This document provides detailed protocols for the preparation and use of **Uric acid-15N2** standard solutions for the quantification of uric acid in biological samples by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Physicochemical Properties and Stability

Understanding the physicochemical properties of uric acid is critical for the preparation of stable standard solutions.



Property	Value	Reference
Molecular Formula	C5H4 ¹⁵ N2N2O3	_
Molecular Weight	170.10 g/mol	_
Appearance	White to off-white solid	
Solubility	Sparingly soluble in water. Solubility is highly pH- dependent, increasing with higher pH. Soluble in dilute solutions of alkali hydroxides.	[2][3]
рКа	pKa1 = 5.4, pKa2 = 10.3	
Stability in Serum	Stable for at least 3 days at 4°C and for up to 30 days at -20°C.	[4]
Stability in Urine	Prone to precipitation at low pH and high concentrations. Dilution of urine samples is recommended for storage. Stable for approximately 3 days at room temperature (15-25°C) if pH is adjusted to 8-9 and bacterial growth is prevented.	[5][6][7]
Stability of Stock Solutions	Uric acid in dilute ammonium hydroxide (15 mmol/L) can decompose at a rate of 2-3% per hour. More stable in 1 mmol/L ammonium hydroxide. Stock solutions in 0.3 M KOH are stable when stored at ≤ 4°C.	[1][8]

Experimental Protocols



Preparation of Stock Solutions

Objective: To prepare concentrated stock solutions of Uric acid and its stable isotope-labeled internal standard, **Uric acid-15N2**.

Materials:

- Uric acid (analytical standard)
- Uric acid-15N2 (isotopically labeled standard)
- Potassium hydroxide (KOH)
- Ultrapure water
- Volumetric flasks (Class A)
- Analytical balance
- Pipettes

Protocol:

- Uric Acid Stock Solution (10 mM):
 - Accurately weigh the required amount of uric acid powder.
 - Dissolve the uric acid in a 0.3 M KOH solution.
 - Use a volumetric flask to bring the solution to the final volume with 0.3 M KOH to achieve a final concentration of 10 mM.
 - Vortex or sonicate until fully dissolved.
 - Store the stock solution at or below 4°C.[1]
- Uric acid-15N2 Internal Standard (IS) Stock Solution (1.0 mM):
 - Accurately weigh the required amount of Uric acid-15N2 powder.



- Dissolve the Uric acid-15N2 in a 0.3 M KOH solution.
- Use a volumetric flask to bring the solution to the final volume with 0.3 M KOH to achieve a final concentration of 1.0 mM.
- Vortex or sonicate until fully dissolved.
- Store the IS stock solution at or below 4°C.[1]

Preparation of Working Standard Solutions and Calibration Curve

Objective: To prepare a series of standard solutions of known concentrations to generate a calibration curve for the quantification of uric acid.

Protocol:

- Preparation of Working Solutions:
 - Prepare intermediate working solutions of uric acid by diluting the 10 mM stock solution with 0.3 M KOH to concentrations of 0.1 mM and 1.0 mM.[1]
- Preparation of Calibration Standards:
 - Prepare a series of calibration standards by spiking the appropriate matrix (e.g., drug-free plasma, urine, or cell lysate) with the uric acid working solutions.
 - The final concentrations of the calibration standards should cover the expected range of uric acid concentrations in the study samples.
 - A fixed concentration of the Uric acid-15N2 internal standard is added to each calibration standard and quality control (QC) sample.

Example Calibration Standard Concentrations:



Matrix	Uric Acid Concentration Range	Internal Standard (Uric acid-15N2) Concentration	Reference
Urine	1.0, 4.0, and 16.0 mg/dL	4.0 mg/dL	[1]
Plasma	1.0, 4.0, and 16.0 mg/dL	4.0 mg/dL	[1]
Cell Lysates	0.0084, 0.017, 0.084, 1.000, and 4.000 mg/dL	0.17 mg/dL	[1]

Sample Preparation

Objective: To extract uric acid and the internal standard from the biological matrix and remove interfering substances prior to LC-MS/MS analysis.

Materials:

- Trichloroacetic acid (TCA) solution (10% w/v)
- · Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μm)
- Autosampler vials

Protocol:

- Protein Precipitation:
 - To a 1 mL aliquot of the sample (or calibration standard/QC), add a specific volume of the
 Uric acid-15N2 internal standard solution.



- Add 200 μL of 10% TCA solution to precipitate proteins.[1]
- Vortex the mixture for 30 seconds.
- Centrifugation and Filtration:
 - Centrifuge the tubes to pellet the precipitated proteins.
 - Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial.
 - The sample is now ready for LC-MS/MS analysis.[1]

LC-MS/MS Analysis

Objective: To separate and quantify uric acid and **Uric acid-15N2** using liquid chromatography coupled with tandem mass spectrometry.

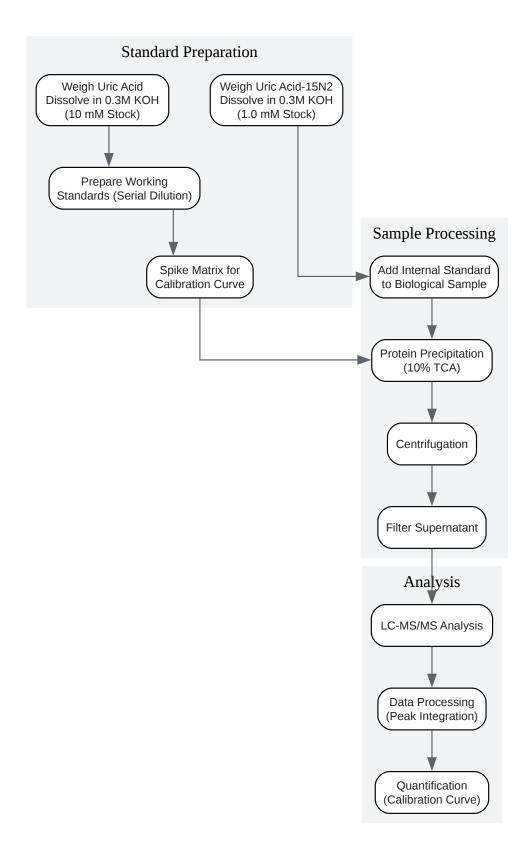
Typical LC-MS/MS Parameters:



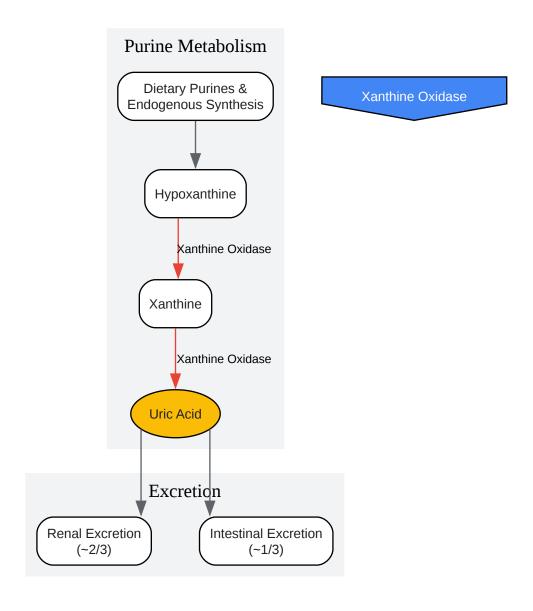
Parameter	Condition	Reference
LC Column	C18 reverse-phase column	[9]
Mobile Phase A	5 mM ammonium acetate / 0.1% acetic acid in water	[1]
Mobile Phase B	Methanol	[1]
Flow Rate	0.6 mL/min	[1]
Injection Volume	20 μL	[1]
Ionization Mode	Negative Electrospray Ionization (ESI-)	[1]
Precursor Ion (m/z) - Uric acid	167.0	[1]
Product Ion (m/z) - Uric acid	124.0	[1]
Precursor Ion (m/z) - Uric acid- 15N2	169.0	[10]
Product Ion (m/z) - Uric acid- 15N2	125.0	

Visualizations









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